Structure-Activity Relationship (SAR) Comparison Guide: Cyclopropylamino Pyridazines in Kinase Inhibitor Discovery

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Compound of Interest

Compound Name:	*Ethyl 6-(Cyclopropylamino)pyridazine-3-carboxylate*
Cat. No.:	*B11779877*

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Introduction to the Privileged Scaffold

The 3-aminopyridazine motif is a recognized privileged structure in modern medicinal chemistry, serving as the core scaffold for several FDA-approved therapies, including the allosteric TYK2 inhibitor deucravacitinib and the GnRH receptor antagonist relugolix[1]. When functionalized with a cyclopropylamine group, this scaffold becomes an exceptionally versatile pharmacophore for designing highly selective kinase inhibitors.

The pyridazine ring is characterized by a high dipole moment and a robust, dual hydrogen-bonding capacity, which are crucial properties for molecular recognition and drug-target interactions within the kinase hinge region or pseudokinase regulatory domains[2]. This guide objectively compares the cyclopropylamino pyridazine scaffold against alternative alkylamine derivatives, analyzing the structural causality behind its superior potency, selectivity, and pharmacokinetic profile.

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Mechanistic Insights: Why Cyclopropylamino Pyridazines?

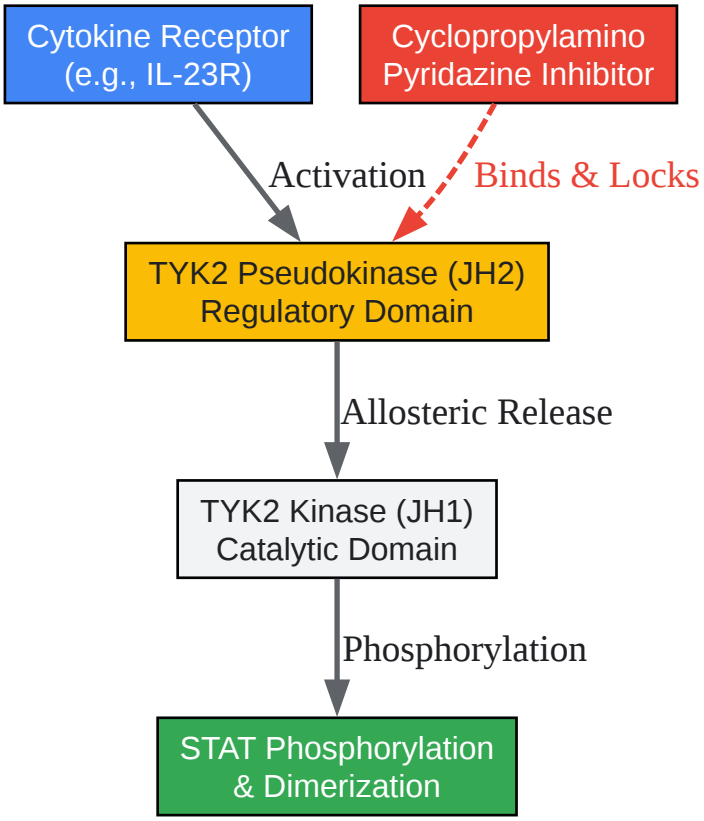
Designing a best-in-class kinase inhibitor requires balancing binding affinity with metabolic stability. The selection of the cyclopropylamino group over standard linear or branched alkylamines is driven by three distinct mechanistic advantages:

- Conformational Restriction (Entropic Advantage): Unlike an isopropyl or n-propyl group, the cyclopropyl ring is conformationally locked. This rigidity significantly reduces the entropic penalty incurred when the molecule binds to the narrow, hydrophobic pockets of kinase active sites (such as the JH2 pseudokinase domain of TYK2)[3].
- Metabolic Resilience: The

  carbons in the cyclopropyl ring possess higher

  -character than typical alkanes. This strengthens the C-H bonds, making the cyclopropyl moiety far less susceptible to cytochrome P450-mediated oxidative dealkylation compared to methylamino or ethylamino groups.
- Electronic Tuning via Pyridazine: The adjacent nitrogen atoms in the pyridazine ring strongly withdraw electron density, making the core highly electron-deficient. This not only facilitates nucleophilic aromatic substitution (SNAr) during library synthesis but also enhances the acidity of the exocyclic amine proton, strengthening its role as a hydrogen bond donor to the kinase hinge backbone[2].

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Caption: Mechanism of allosteric inhibition by cyclopropylamino pyridazines targeting the TYK2 JH2 domain.

Comparative SAR Analysis

To objectively evaluate the performance of the cyclopropylamino group, we compare it against alternative amine substitutions at the C3 position of a standardized 6-aryl-pyridazine core. The data below synthesizes typical SAR trends observed during the optimization of allosteric TYK2 inhibitors[3].

Table 1: In Vitro Kinase Inhibition and Pharmacokinetic Profiling

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Compound ID	R1 (Amine Substituent)	R2 (C6-Aryl Substituent)	TYK2 JH2 Binding (, nM)	JAK1 JH1 Binding (, nM)	Selectivity Fold (JAK1/TYK2)	Hepatic Clearance (L/min/mg)
Cmpd-A	Methylamino	4-Fluorophenyl	45.2	1,200	~26x	48.5
Cmpd-B	Isopropylamino	4-Fluorophenyl	85.0	>2,000	>23x	35.2
Cmpd-C	Cyclopropylamino	4-Fluorophenyl	12.4	>5,000	>400x	18.4
Cmpd-D	Cyclopropylamino	3-Pyridyl	4.1	>5,000	>1000x	15.1

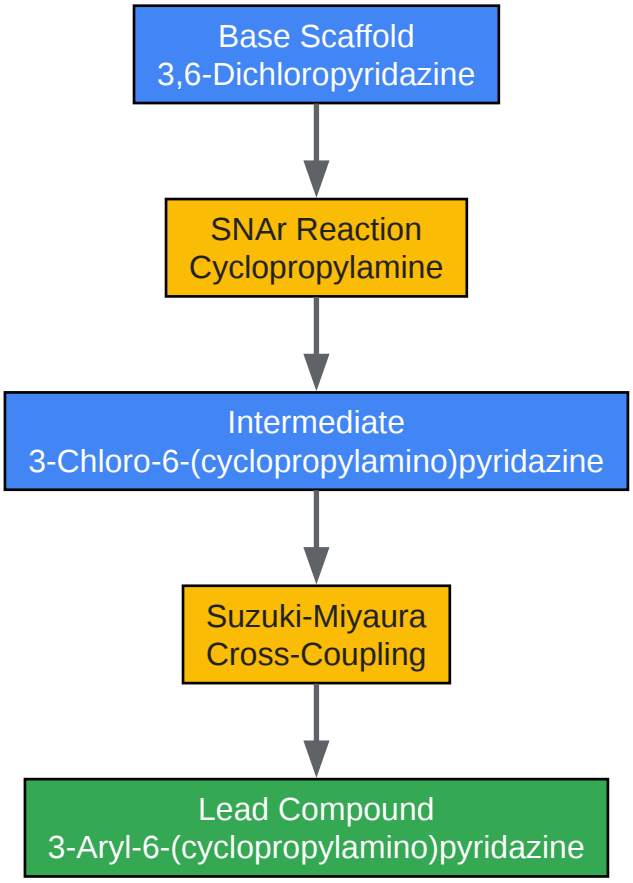
SAR Data Interpretation:

- Amine Optimization: Replacing the methylamino group (Cmpd-A) with a cyclopropylamino group (Cmpd-C) yields a nearly 4-fold increase in TYK2 potency. The isopropylamino analog (Cmpd-B) suffers a drop in affinity due to steric clashes within the rigid pseudokinase pocket.
- Selectivity & PK: The cyclopropylamino group drives an exceptional >400-fold selectivity window over JAK1 while simultaneously halving hepatic clearance compared to the methylamino variant, validating its superior metabolic stability.
- Aryl Functionalization: Modifying the C6 position from a 4-fluorophenyl to a 3-pyridyl group (Cmpd-D) further enhances potency to 4.1 nM by establishing an additional water-mediated hydrogen bond network within the solvent-exposed region[3].

Experimental Workflows & Methodologies

The generation and validation of these libraries rely on highly efficient, regioselective chemistry and rigorous biochemical assays.

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Caption: Workflow for the synthesis and SAR optimization of cyclopropylamino pyridazine analogs.

Protocol 1: Regioselective Synthesis of the Inhibitor Library

Causality Check: The differential reactivity of the two chlorine atoms on 3,6-dichloropyridazine allows for sequential, controlled substitution without over-reaction[1].

- Nucleophilic Aromatic Substitution (SNAr):
  - Dissolve 3,6-dichloropyridazine (1.0 eq) in isopropanol.
  - Add cyclopropylamine (1.1 eq) and N,N-diisopropylethylamine (DIPEA) (1.5 eq). Note: DIPEA is critical to neutralize the HCl byproduct, preventing the protonation and subsequent deactivation of the incoming cyclopropylamine nucleophile.

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- Stir at room temperature for 12 hours. The electron-deficient pyridazine ring allows this step to proceed without heating[2].
- Purify via flash chromatography to isolate 3-chloro-6-(cyclopropylamino)pyridazine.

- Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura):
  - Combine the intermediate (1.0 eq), the desired aryl boronic acid (1.2 eq), and

    (2.0 eq) in a 4:1 dioxane/water mixture.
  - Add

    (0.05 eq). Note: The large bite angle of the dppf ligand accelerates the reductive elimination step, which is often the rate-limiting step for electron-deficient heteroaryl halides.
  - Degas with

    and heat to 90°C for 4 hours. Extract, dry, and purify to yield the final analog[2].

Protocol 2: Time-Resolved FRET (TR-FRET) Binding Assay

To validate that the synthesized compounds bind to the intended allosteric site (JH2) rather than the highly conserved ATP-binding site (JH1), a self-validating TR-FRET assay must be utilized.

- Preparation: Incubate recombinant TYK2 JH2 domain tagged with GST (Glutathione S-transferase) with a Europium-labeled anti-GST antibody (FRET donor).
- Tracer Addition: Add a fluorescently labeled kinase tracer (FRET acceptor) known to bind the JH2 pocket.
- Compound Titration: Add the cyclopropylamino pyridazine analogs in a 10-point dose-response curve (ranging from 10

  M to 0.1 nM).

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- Self-Validating Control: In parallel wells, spike in 1 mM AMP-PNP (a non-hydrolyzable ATP analog). Causality: If the IC50 of the test compound shifts significantly in the presence of AMP-PNP, it indicates off-target binding to the ATP pocket. A true allosteric JH2 inhibitor will show an unchanged IC50, validating the mechanism of action[3].

- Detection: Measure the TR-FRET signal (ratio of 665 nm / 615 nm emissions) to calculate the displacement of the tracer and determine the

  .

References

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- Benchchem. Privileged Structures in Drug Discovery: 3-Aminopyridazine Motifs.
- National Institutes of Health (PMC). Identification of imidazo[1,2-b]pyridazine TYK2 pseudokinase ligands as potent and selective allosteric inhibitors of TYK2 signalling.

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Sources

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- 3. Identification of imidazo[1,2-b]pyridazine TYK2 pseudokinase ligands as potent and selective allosteric inhibitors of TYK2 signalling - PMC [pmc.ncbi.nlm.nih.gov]
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